

Structural Elucidation and Vibrational Analysis of N-(3-methoxy-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-methoxy-2-methylphenyl)acetamide

CAS No.: 50868-74-1

Cat. No.: B113478

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Executive Summary

This technical guide provides a comprehensive infrared (IR) spectroscopic analysis of **N-(3-methoxy-2-methylphenyl)acetamide** (also known as 3-methoxy-2-methylacetanilide). As a trisubstituted benzene derivative, this molecule serves as a critical intermediate in the synthesis of local anesthetics and specialized aniline-based pharmaceuticals.

This document moves beyond basic spectral matching, offering a first-principles derivation of vibrational modes based on Group Frequency Theory and Comparative Spectroscopy. It establishes a self-validating experimental protocol for confirming identity and purity during drug development workflows.

Part 1: Molecular Context & Structural Logic

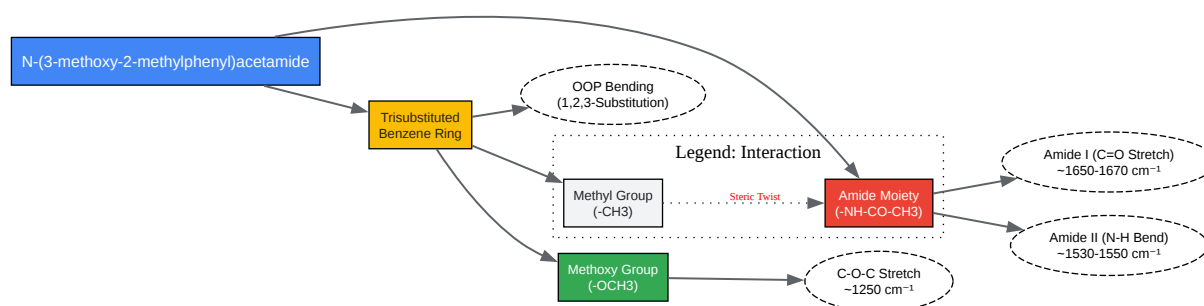
Structural Deconstruction

To accurately interpret the IR spectrum, we must deconstruct the molecule into its interacting functional zones. The steric and electronic interactions between the ortho-methyl and meta-

methoxy groups significantly influence the vibrational frequencies of the amide core.

- Core Scaffold: Acetanilide (Phenyl ring + Acetamide moiety).
- Substituent A (Pos 2): Methyl group (-CH₃). Effect: Steric hindrance, forcing the amide group slightly out of planarity, potentially reducing conjugation.
- Substituent B (Pos 3): Methoxy group (-OCH₃). Effect: Strong electron-donating capability (Resonance), increasing electron density in the ring and affecting the carbonyl bond order.

Functional Group Map (Visualization)



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Caption: Figure 1. Structural deconstruction mapping functional groups to their predicted primary vibrational modes. Note the steric interaction between the ortho-methyl and the amide group.

Part 2: Theoretical Vibrational Analysis (Expertise Pillar)

The Amide Region (1700–1500 cm⁻¹)

The most diagnostic region for this molecule is the amide zone.

- Amide I (C=O Stretch): In unsubstituted acetanilide, this appears near 1690 cm^{-1} . However, the 3-methoxy group is an electron donor. Through resonance, it increases the single-bond character of the carbonyl, theoretically lowering the frequency. Conversely, the 2-methyl group provides steric bulk, preventing the amide nitrogen from becoming fully coplanar with the ring. This steric inhibition of resonance can slightly raise the carbonyl frequency compared to a fully conjugated system.
 - Predicted Shift: $1650\text{--}1670\text{ cm}^{-1}$ (Strong).
- Amide II (N-H Deformation): A mixed mode of N-H in-plane bending and C-N stretching.
 - Predicted Shift: $1530\text{--}1550\text{ cm}^{-1}$ (Medium/Strong).

The Ether & Fingerprint Region ($1300\text{--}900\text{ cm}^{-1}$)

The presence of the methoxy group introduces distinct bands absent in simple acetanilides.

- C-O-C Asymmetric Stretch: Aryl-alkyl ethers display a very strong band in this region.
 - Predicted Shift: $1230\text{--}1275\text{ cm}^{-1}$.
- C-O-C Symmetric Stretch:
 - Predicted Shift: $1020\text{--}1075\text{ cm}^{-1}$.

The C-H Stretching Zone ($3300\text{--}2800\text{ cm}^{-1}$)

- N-H Stretch (Amide A): Since the molecule is a secondary amide, a single sharp band (if dilute) or a broader H-bonded band (solid state) is expected.
 - Predicted Shift: $3250\text{--}3300\text{ cm}^{-1}$.
- Aliphatic C-H: The methyl group on the ring and the methyls in the acetyl/methoxy groups will show C-H stretching just below 3000 cm^{-1} .
 - Predicted Shift: $2850\text{--}2960\text{ cm}^{-1}$.

Part 3: Experimental Protocol (Trustworthiness Pillar)

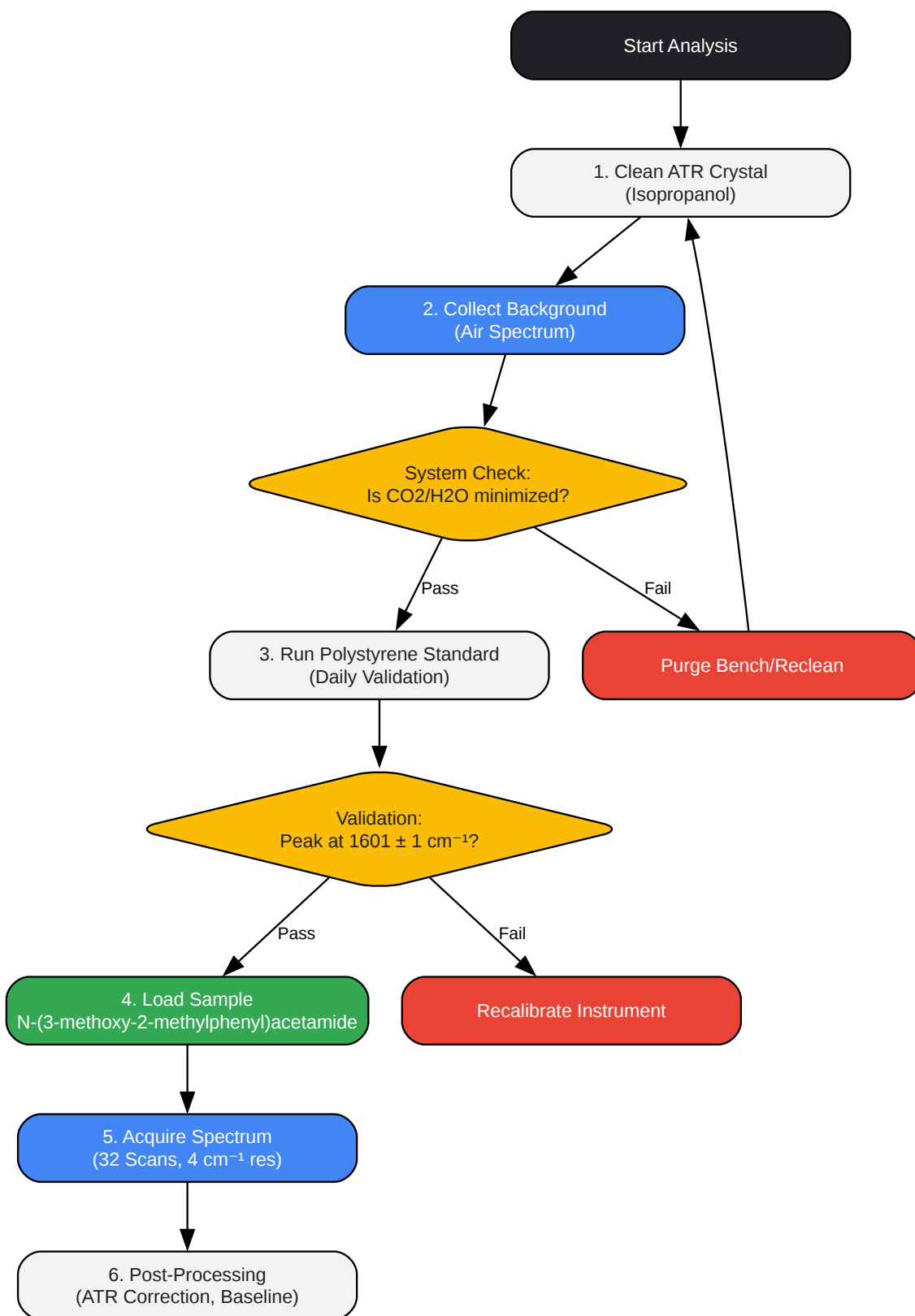
To ensure data integrity, the following protocol utilizes a Self-Validating System. This means the workflow includes internal checks that prevent data generation if the instrument is out of specification.

Methodology: Attenuated Total Reflectance (ATR)

ATR is recommended over KBr pellets for this compound to avoid moisture interference (hygroscopicity) and to ensure reproducibility in a high-throughput drug development environment.

Equipment: FTIR Spectrometer (e.g., PerkinElmer Spectrum 3 or Thermo Nicolet iS50) with Diamond ATR crystal.

Workflow Diagram



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Caption: Figure 2. Self-validating FTIR workflow. Critical decision nodes (yellow diamonds) ensure instrument suitability before precious sample is consumed.

Critical Parameters

- Resolution: 4 cm^{-1} (Standard for solid organics).
- Scans: 32 (Minimum) to ensure Signal-to-Noise ratio $> 1000:1$.
- Pressure: High pressure clamp required to ensure contact with the diamond crystal, as acetanilides are crystalline solids.

Part 4: Data Interpretation & Reference Table

The following table summarizes the expected bands. Use this for peak assignment.

Functional Group	Mode Description	Frequency (cm ⁻¹)	Intensity	Mechanistic Note
Amide A	N-H Stretching	3250 – 3300	Medium	Broadened by intermolecular H-bonding in solid state.
Aromatic C-H	C-H Stretching	3010 – 3060	Weak	Characteristic of the phenyl ring.
Aliphatic C-H	-CH ₃ Stretching	2840 – 2960	Medium	Overlap of Acetyl-CH ₃ , Ring-CH ₃ , and Methoxy-CH ₃ .
Amide I	C=O Stretching	1650 – 1670	Strong	Lowered by conjugation, slightly raised by steric twist.
Amide II	N-H Bend / C-N Stretch	1530 – 1550	Strong	Diagnostic for secondary amides.
Aromatic Ring	C=C Ring Stretch	1580 – 1610	Medium	Often appears as a doublet.
Ether (Aryl)	C-O-C Asym. Stretch	1230 – 1275	Very Strong	Key differentiator from simple acetanilides.
Ether (Alkyl)	O-CH ₃ Stretch	1020 – 1075	Strong	Symmetric stretching mode.
OOP Bending	C-H Out-of-Plane	750 – 850	Strong	Pattern indicative of 1,2,3-trisubstitution.

Troubleshooting Common Artifacts

- Broad Peak at 3400 cm^{-1} : Indicates moisture contamination (Sample is hygroscopic). Action: Dry sample in a desiccator for 2 hours.
- Doublet at 2350 cm^{-1} : Atmospheric CO_2 . Action: Improve instrument purge or run a new background.

References

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Sources

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- [2. N-\(4-Hydroxy-3-methoxybenzyl\)acetamide | C₁₀H₁₃NO₃ | CID 606880 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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